

2-Nitrotoluene CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrotoluene

Cat. No.: B127304

[Get Quote](#)

An In-depth Technical Guide to 2-Nitrotoluene

Chemical Identifier:

- CAS Number: 88-72-2[1][2]

Overview

2-Nitrotoluene (o-nitrotoluene) is an organic compound with the chemical formula $\text{CH}_3\text{C}_6\text{H}_4\text{NO}_2$. [1][3] It is a pale yellow, oily liquid with a faint aromatic odor, sometimes described as resembling almonds. [4][5][6][7] This nitroaromatic compound is a key industrial intermediate, primarily synthesized through the nitration of toluene. [2][8] Its main application lies in the production of o-toluidine, which is a precursor for various azo and sulfur dyes. [2][4][8][9] It is also utilized in the manufacturing of agricultural chemicals, rubber chemicals, explosives, and as an intermediate in the pharmaceutical industry. [2][4][8][9]

Physical and Chemical Properties

2-Nitrotoluene is a combustible liquid that is slightly soluble in water but miscible with many organic solvents like ethanol, ether, benzene, and chloroform. [4][6][8][10] It exists in two crystalline forms, α and β , with different melting points. [3]

Table 1: Physical and Chemical Properties of **2-Nitrotoluene**

Property	Value	References
Molecular Formula	C ₇ H ₇ NO ₂	[1][10][11]
Molecular Weight	137.14 g/mol	[1][7]
Appearance	Pale yellow liquid	[2][6][8][11]
Odor	Weak, aromatic	[3][4][5]
CAS Number	88-72-2	[1][2][11]
Density	1.161 - 1.163 g/cm ³ at 15-25 °C	[2][5][6][8]
Melting Point	-9.3 °C (α-form), -3.17 °C (β-form)	[2][3][8]
Boiling Point	220.4 - 222 °C	[2][3][8]
Flash Point	106 °C (Closed Cup)	[4][6][11]
Water Solubility	652 mg/L at 30 °C	[2][8]
Solubility	Soluble in ethanol, ether, benzene, acetone, chloroform	[4][8][10]
Vapor Pressure	0.1 mmHg at 20 °C	[3][6]
Vapor Density	4.72 (Air = 1)	[5][11]
Octanol/Water Partition Coefficient (log K _{ow})	2.3	[7][11]
Refractive Index (n _{20/D})	1.546	[1][5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Nitrotoluene**. Infrared, ultraviolet, nuclear magnetic resonance, and mass spectral data have been reported. [8][12]

Table 2: Spectroscopic Data for **2-Nitrotoluene**

Technique	Key Peaks / Chemical Shifts	References
¹ H NMR (in CDCl ₃)	δ ~7.93 ppm (d), δ ~7.49 ppm (t), δ ~7.33 ppm (m), δ ~2.57 ppm (s, -CH ₃)	[13]
¹³ C NMR	Expected signals at 145-155 ppm (C-NO ₂), 120-145 ppm (Aromatic C-H, C-CH ₃), 15-25 ppm (-CH ₃)	[14]
Infrared (IR)	Characteristic peaks for C-H (aromatic), C=C (aromatic), N-O (nitro group), C-H (aliphatic)	[8][12]
Mass Spectrometry (MS)	Molecular Ion (M ⁺) at m/z 137, with characteristic fragmentation patterns	[15][16]
Ultraviolet (UV)	Spectral data have been reported.	[8][12]

Experimental Protocols

Synthesis of 2-Nitrotoluene via Toluene Nitration

The industrial production of nitrotoluenes involves the nitration of toluene using a mixed acid solution of sulfuric and nitric acid.[2][8] This process yields a mixture of isomers, predominantly **2-nitrotoluene** (55-60%) and 4-nitrotoluene (35-40%), with a small amount of 3-nitrotoluene (3-4%).[8][11] The isomers are then separated by fractional distillation and crystallization.[8][12]

Objective: To synthesize a mixture of nitrotoluene isomers from toluene.

Materials:

- Toluene (freshly distilled)
- Concentrated Sulfuric Acid (H₂SO₄, 98%)

- Concentrated Nitric Acid (HNO_3 , 65-70%)
- Cyclohexane
- Saturated Sodium Bicarbonate Solution (NaHCO_3)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ice

Equipment:

- Three-neck flask (250 mL)
- Dropping funnel with pressure equalization
- Internal thermometer
- Magnetic stirrer with stir bar
- Ice-salt bath
- Separating funnel
- Rotary evaporator

Procedure:

- Preparation of Nitrating Acid: In a separate flask, slowly add 12.5 mL of concentrated sulfuric acid to 10.6 mL of concentrated nitric acid while cooling in an ice bath.[\[17\]](#) Cool the resulting nitrating acid to $-5\text{ }^\circ\text{C}$ using an ice-salt bath.[\[17\]](#)
- Toluene Preparation: Charge the three-neck flask with 9.21 g (10.6 mL) of toluene. Cool the toluene to $-10\text{ }^\circ\text{C}$ in an ice-salt bath.[\[17\]](#)
- Nitration Reaction: Slowly add the cold nitrating acid dropwise to the stirred toluene from the dropping funnel.[\[17\]](#) The rate of addition should be controlled to maintain the reaction

temperature between 25 °C and 40 °C (industrial scale) or below 0 °C (lab scale to avoid dinitration).[6][8][17] This addition typically takes 1.5-2 hours.[11][17]

- Reaction Completion: After the addition is complete, allow the mixture to slowly warm to room temperature and continue stirring for an additional 2-3 hours.[17]
- Work-up: Pour the reaction mixture onto 250 g of ice in a beaker.[17] Transfer the mixture to a separating funnel.
- Extraction: Extract the product with one 40 mL portion, followed by two 10 mL portions of cyclohexane.[17]
- Washing: Combine the organic layers and wash them sequentially with 10 mL of water, 10 mL of saturated sodium bicarbonate solution, and finally with another 10 mL of water.[17]
- Drying and Isolation: Dry the organic phase over anhydrous sodium sulfate.[17] Filter off the drying agent and remove the solvent (cyclohexane) using a rotary evaporator. The crude product is obtained as an oily residue.[17]
- Purification: The individual isomers can be separated from the crude mixture by fractional distillation under reduced pressure.[8][11][12]

Analysis of 2-Nitrotoluene in Air Samples via GC/FID

This method is based on NIOSH Method 2005 for nitroaromatic compounds.[18]

Objective: To determine the concentration of **2-Nitrotoluene** in a workplace air sample.

Materials:

- Silica gel sorbent tubes
- Methanol (desorbing solution)
- **2-Nitrotoluene** standard for calibration

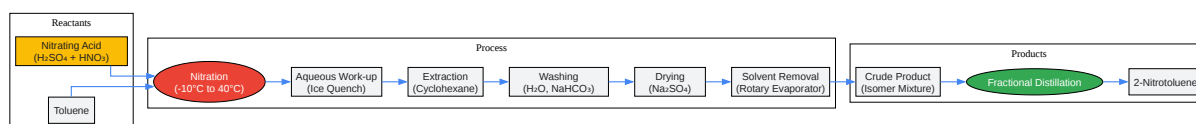
Equipment:

- Personal sampling pump
- Gas Chromatograph with Flame Ionization Detector (GC/FID)
- Ultrasonic bath
- Vials for desorption

Procedure:

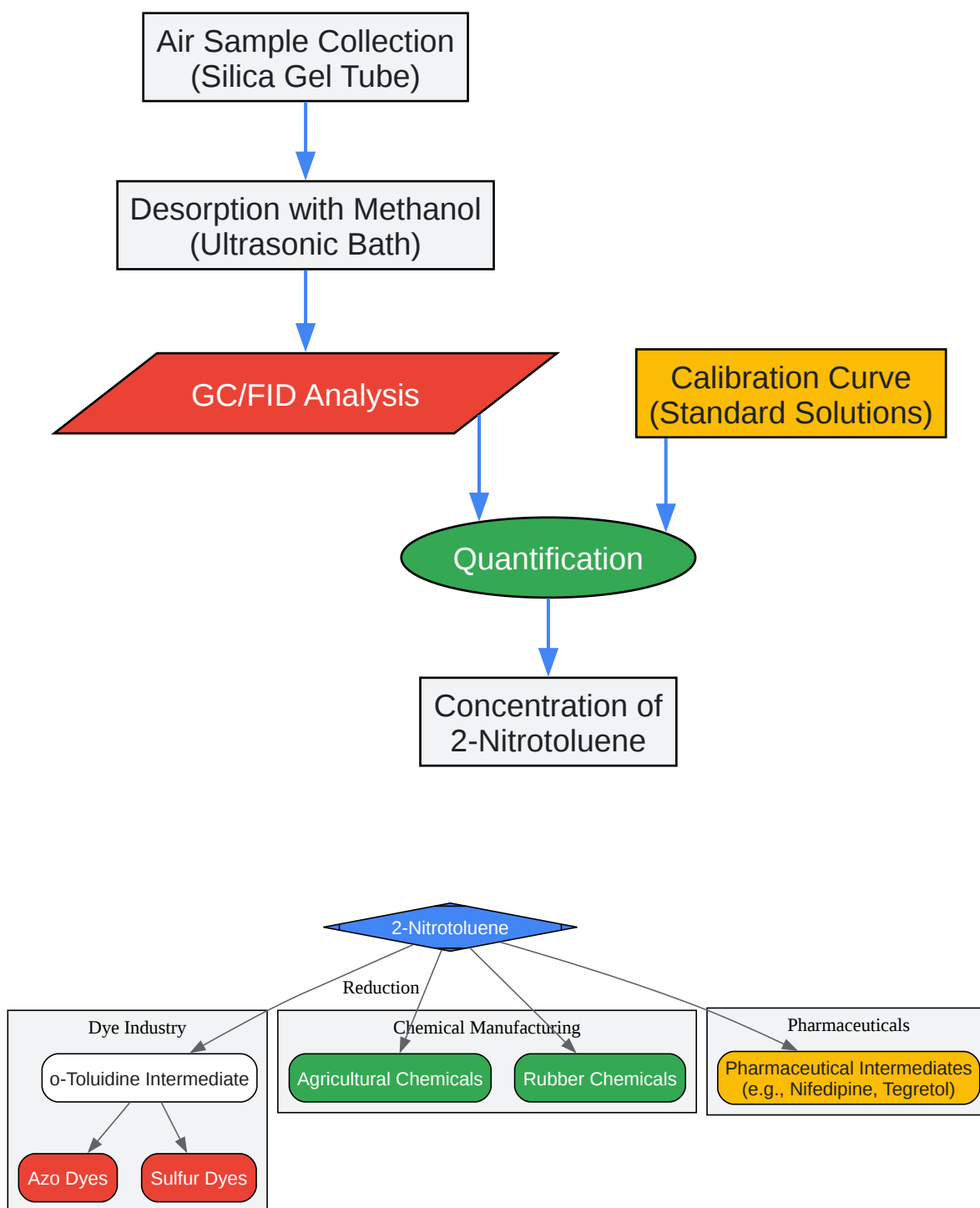
- Sample Collection: Calibrate a personal sampling pump to a known flow rate. Draw a known volume of air (e.g., 30 L) through a solid sorbent tube containing silica gel to adsorb the analyte.[\[8\]](#)
- Sample Preparation: Break the ends of the sorbent tube and transfer the silica gel to a vial. Add a measured amount of methanol to the vial to desorb the **2-Nitrotoluene**.[\[8\]](#)
- Desorption: Place the vial in an ultrasonic bath to facilitate the desorption process.[\[18\]](#)
- Analysis: Inject an aliquot of the methanol solution into a GC/FID system for analysis.[\[8\]](#)
- Quantification: Prepare a calibration curve using standard solutions of **2-Nitrotoluene** in methanol. Compare the peak area of the sample to the calibration curve to determine the concentration of **2-Nitrotoluene**. The typical working range for a 30 L air sample is 0.346 to 1.73 ppm (1.97 to 9.86 mg/m³).[\[8\]](#)[\[18\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Nitrotoluene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2-Nitrotoluene = 99 88-72-2 [sigmaaldrich.com]
2. grokipedia.com [grokipedia.com]
3. 2-Nitrotoluene - Wikipedia [en.wikipedia.org]
4. 2-Nitrotoluene | 88-72-2 [chemicalbook.com]
5. 2-Nitrotoluene CAS#: 88-72-2 [m.chemicalbook.com]
6. 2-Nitrotoluene - Sciencemadness Wiki [sciencemadness.org]
7. 2-Nitrotoluene | C₇H₇NO₂ | CID 6944 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. 2-NITROTOLUENE - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [ncbi.nlm.nih.gov]
9. nbinno.com [nbinno.com]
10. 2-Nitrotoluene, 99+% | Fisher Scientific [fishersci.ca]
11. Page loading... [wap.guidechem.com]
12. 2-Nitrotoluene, 3-Nitrotoluene and 4-Nitrotoluene - Printing Processes and Printing Inks, Carbon Black and Some Nitro Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
13. 2-Nitrotoluene(88-72-2) ¹H NMR [m.chemicalbook.com]
14. benchchem.com [benchchem.com]
15. ez.restek.com [ez.restek.com]
16. spectrabase.com [spectrabase.com]
17. Making sure you're not a bot! [oc-praktikum.de]
18. Analytical Method [keikaventures.com]
- To cite this document: BenchChem. [2-Nitrotoluene CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b127304#2-nitrotoluene-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com